

Essential Safety and Logistical Information for Handling IT-901

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Compound of Interest

Compound Name: IT-901

Cat. No.: B15617264

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **IT-901**, a potent, orally active small molecule inhibitor of the c-Rel and p65 subunits of the nuclear factor-kappa B (NF- κ B) transcription factor family.^{[1][2][3]} Adherence to these procedures is essential for minimizing exposure risk and ensuring a safe laboratory environment.

Disclaimer: A specific Safety Data Sheet (SDS) for **IT-901** is not publicly available. The following guidance is based on general safety protocols for handling potent, small-molecule chemical inhibitors and should be supplemented by a thorough risk assessment and adherence to your institution's safety guidelines.

Immediate Safety and Hazard Information

IT-901 is a bioactive molecule that modulates cellular processes. Due to the lack of specific toxicological data, it should be handled with extreme care, assuming it may be harmful by inhalation, ingestion, or skin absorption and may cause eye, skin, or respiratory system irritation.

Potential Hazards:

- Acute Toxicity (Oral): May be harmful if swallowed.
- Skin Corrosion/Irritation: May cause skin irritation.
- Serious Eye Damage/Irritation: May cause serious eye irritation.
- Long-Term Exposure: The effects of long-term, low-level exposure have not been determined.

In case of exposure, follow these first-aid measures immediately:

- Ingestion: If swallowed, seek immediate medical attention. Do not induce vomiting.
- Eye Contact: Flush eyes with copious quantities of water for at least 15 minutes. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Inhalation: Move to fresh air. If breathing is difficult, seek immediate medical attention.

Personal Protective Equipment (PPE)

The consistent and correct use of Personal Protective Equipment (PPE) is the primary defense against exposure to potent compounds like **IT-901**.

PPE Component	Specification	Rationale
Gloves	Chemically resistant nitrile gloves, double-gloved.	Provides a barrier against skin contact and absorption. Double-gloving offers additional protection.
Gown	Disposable, low-permeability fabric with long sleeves and tight-fitting cuffs.	Protects skin and personal clothing from contamination.
Eye Protection	Safety glasses with side shields or a full-face shield.	Protects against splashes and aerosols.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95) should be used when there is a risk of aerosolization of powder.	Prevents inhalation of airborne particles. All handling of the solid compound should be performed in a certified chemical fume hood.

Operational Plan: Handling and Preparation

All handling of **IT-901** should occur in a designated area, such as a certified biological safety cabinet (BSC) or a chemical fume hood, to minimize exposure risk.

Step-by-Step Handling Procedure:

- **Preparation:** Before handling, ensure all necessary materials, including PPE, spill kits, and waste disposal containers, are readily accessible.
- **Weighing:** Tare a balance in the chemical fume hood. Carefully weigh the desired amount of **IT-901** powder on weighing paper.
- **Solubilization:** Slowly add the desired solvent (e.g., DMSO for stock solutions) to the powder to avoid aerosolization. Gently mix until the solid is completely dissolved.
- **Labeling:** Clearly label all containers with the compound name, concentration, date, and appropriate hazard symbols.

- Transport: When moving the compound, even short distances, use a sealed, leak-proof secondary container.

Disposal Plan

Proper disposal of **IT-901** and contaminated materials is crucial to prevent environmental contamination and ensure safety.

Step-by-Step Disposal Guidance:

- Waste Segregation: Collect all waste materials, including unused compound, contaminated consumables (e.g., pipette tips, tubes, gloves, and gowns), in a designated and clearly labeled hazardous chemical waste container.
- Decontamination: Decontaminate all non-disposable equipment that has come into contact with **IT-901** using a suitable cleaning agent.
- Container Management: Keep the hazardous waste container securely closed when not in use.
- Final Disposal: Arrange for the disposal of the hazardous waste through your institution's environmental health and safety office, following all local and national regulations.

Quantitative Data Presentation

The following table summarizes the in vitro inhibitory concentrations (IC₅₀) of **IT-901** from preclinical studies.

Assay Type	Target/Cell Line(s)	IC ₅₀ Value(s)	Reference
NF-κB DNA Binding	N/A	0.1 μM	[3]
c-Rel DNA Binding	N/A	3 μM	[3]
Cell Proliferation	ABC and GCB DLBCL	3 μM to 4 μM	[3]

Experimental Protocols

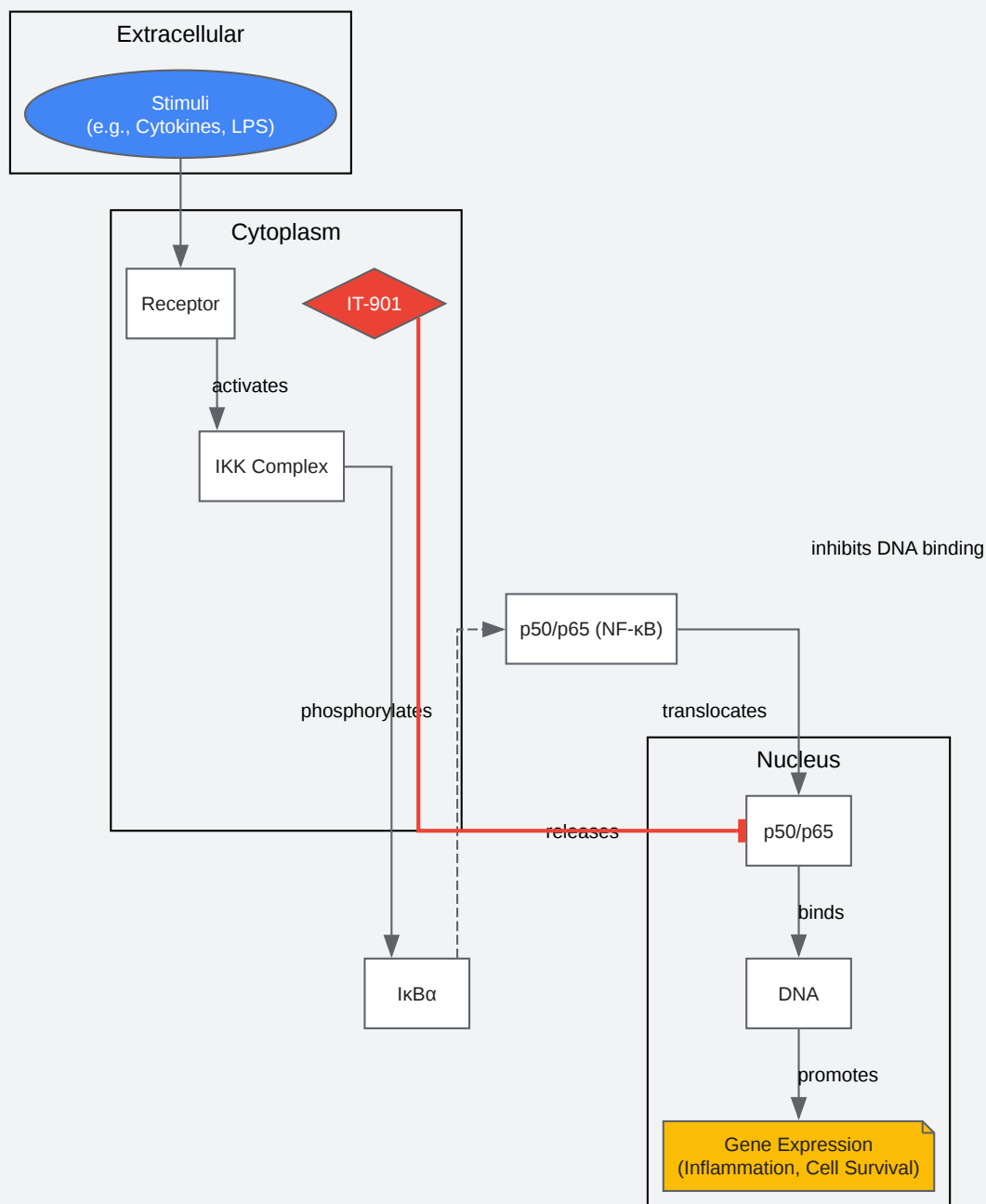
Cell Viability Assay

This protocol outlines a general procedure for assessing the effect of **IT-901** on the viability of cancer cell lines.

Methodology:

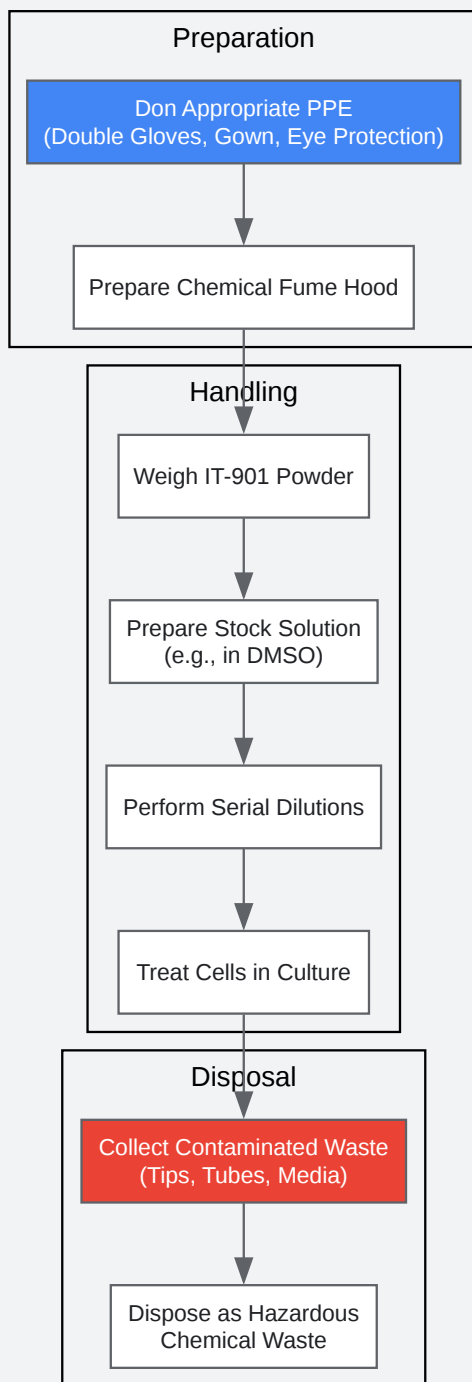
- **Cell Culture:** Culture human Diffuse Large B-cell Lymphoma (DLBCL) cell lines (e.g., SU-DHL8, TMD8) in the appropriate medium supplemented with fetal bovine serum and antibiotics.
- **Cell Seeding:** Seed cells in 96-well plates at a predetermined density and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with a range of **IT-901** concentrations (e.g., 1, 3, 5 μ M) for 24 to 48 hours.^[3] Include a vehicle control (e.g., DMSO).
- **Viability Assessment:** After the incubation period, assess cell viability using a standard method such as the MTT or CellTiter-Glo® Luminescent Cell Viability Assay, following the manufacturer's instructions.
- **Data Analysis:** Measure the absorbance or luminescence and calculate the percentage of viable cells relative to the vehicle control. Determine the IC₅₀ value by plotting the percentage of viability against the log of the **IT-901** concentration.

Mandatory Visualizations

Figure 1: IT-901 Inhibition of the NF- κ B Signaling Pathway[Click to download full resolution via product page](#)

Caption: **IT-901** inhibits the NF- κ B signaling pathway.

Figure 2: General Experimental Workflow for Handling IT-901

[Click to download full resolution via product page](#)Caption: Workflow for handling **IT-901**.

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